

Safety and handling of "2-Amino-3-phenylpropanenitrile hydrochloride"

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Compound of Interest

Compound Name: 2-Amino-3-phenylpropanenitrile
hydrochloride

Cat. No.: B113309

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An In-Depth Technical Guide to the Safe Handling of **2-Amino-3-phenylpropanenitrile hydrochloride** for Research and Development Professionals

Executive Summary: **2-Amino-3-phenylpropanenitrile hydrochloride** (CAS No. 93554-83-7) is a derivative of the amino acid phenylalanine and serves as a valuable building block in synthetic chemistry and drug development.^[1] Its structure, incorporating a reactive nitrile group and a primary amine, makes it a versatile intermediate. However, the publicly available toxicological data for this specific compound is limited.^[2] This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive framework for its safe handling, storage, and disposal. By synthesizing information from safety data sheets, chemical suppliers, and established laboratory protocols, this document outlines the necessary precautions and procedures to mitigate potential risks, ensuring both personal safety and regulatory compliance. The core principle of this guide is to treat the compound as potentially hazardous due to the data gaps and its chemical structure, demanding rigorous adherence to the protocols described herein.

Chemical Identification and Physicochemical Properties

A foundational understanding of a compound's properties is critical for safe handling. **2-Amino-3-phenylpropanenitrile hydrochloride** is a solid material whose key identifiers and properties are summarized below.

Table 1: Physicochemical Properties of **2-Amino-3-phenylpropanenitrile hydrochloride**

Property	Value	Source(s)
CAS Number	93554-83-7	[3] [4]
Molecular Formula	C ₉ H ₁₀ N ₂ ·HCl	[4]
Molecular Weight	182.65 g/mol	[3] [4]
IUPAC Name	2-amino-3-phenylpropanenitrile hydrochloride	
Synonyms	D-phenylalaninonitrile hydrochloride, 3-phenyl-2-aminopropanenitrile hydrochloride	[2]
Physical Form	Solid	

| Purity | Typically ≥95% |[\[3\]](#) |

Below is the chemical structure, highlighting the key functional groups that dictate its reactivity and potential hazards: the primary amine, the nitrile group, and the phenyl ring.

Caption: Structure of **2-Amino-3-phenylpropanenitrile hydrochloride**.

Synthesis, Reactivity, and Potential Impurities

Understanding the synthesis of this compound is crucial for anticipating potential impurities and reactivity hazards. A common route is the Strecker synthesis.[\[5\]](#)

Example Synthesis Pathway: The synthesis can be achieved via the reaction of phenylacetaldehyde with sodium cyanide and ammonia, followed by acidification with hydrogen chloride (HCl) to form the hydrochloride salt.[\[5\]](#)

- Stage 1: Phenylacetaldehyde reacts with ammonia and sodium cyanide to form the aminonitrile base, 2-amino-3-phenylpropanenitrile.

- Stage 2: The resulting aminonitrile is treated with HCl in a suitable solvent like diethyl ether or dioxane to precipitate the stable hydrochloride salt.[5]

Causality Behind Safety Concerns from Synthesis: The use of highly toxic reagents like sodium cyanide in the synthesis pathway is a significant safety consideration.[5] This means there is a non-zero risk of residual cyanide in the final product. Therefore, it is imperative for researchers to source this chemical from reputable suppliers who provide a certificate of analysis (COA) confirming its purity.

Reactivity Profile:

- Incompatible Materials: Avoid contact with strong oxidizing agents.[6][7]
- Stability: The material is generally stable under normal storage conditions.[6][7]
- Hazardous Reactions: No hazardous polymerization is expected.[6] However, violent reactions can occur with strong oxidizers.[7]
- Decomposition: Thermal decomposition can release irritating gases and vapors, potentially including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[8][9] Given the nitrile functional group, the release of hydrogen cyanide gas upon decomposition or under certain reaction conditions cannot be ruled out and should be considered a potential hazard.

Hazard Identification and Toxicological Profile

A critical aspect of this guide is the acknowledgment of incomplete toxicological data. The Safety Data Sheet (SDS) for 2-amino-3-phenylpropanenitrile often indicates "no data available" for acute toxicity (oral, dermal, inhalation), carcinogenicity, and environmental effects.[2]

Principle of Assumed Risk: Due to the lack of comprehensive toxicological data, this compound must be handled as potentially hazardous. The chemical structure itself provides clues to potential risks:

- Nitrile Group (-C≡N): Aliphatic nitriles can be metabolized in the body to release cyanide, which is a potent toxin. This is the primary reason for exercising extreme caution.

- Primary Amine (-NH₂): Amines can be irritants or sensitizers.
- Hydrochloride Salt: As an acidic salt, it may be corrosive or irritating, particularly to the eyes, skin, and respiratory tract. An SDS for a structurally similar amino alcohol hydrochloride classifies it as causing severe skin burns and eye damage.[8]

Exposure Controls and Personal Protective Equipment (PPE)

To mitigate the risks associated with handling this compound, strict engineering controls and a robust PPE protocol are mandatory.

Engineering Controls:

- All handling of the solid and its solutions should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2][7]
- Use of a powder-containment enclosure is recommended when weighing or transferring the solid to prevent dust formation and inhalation.

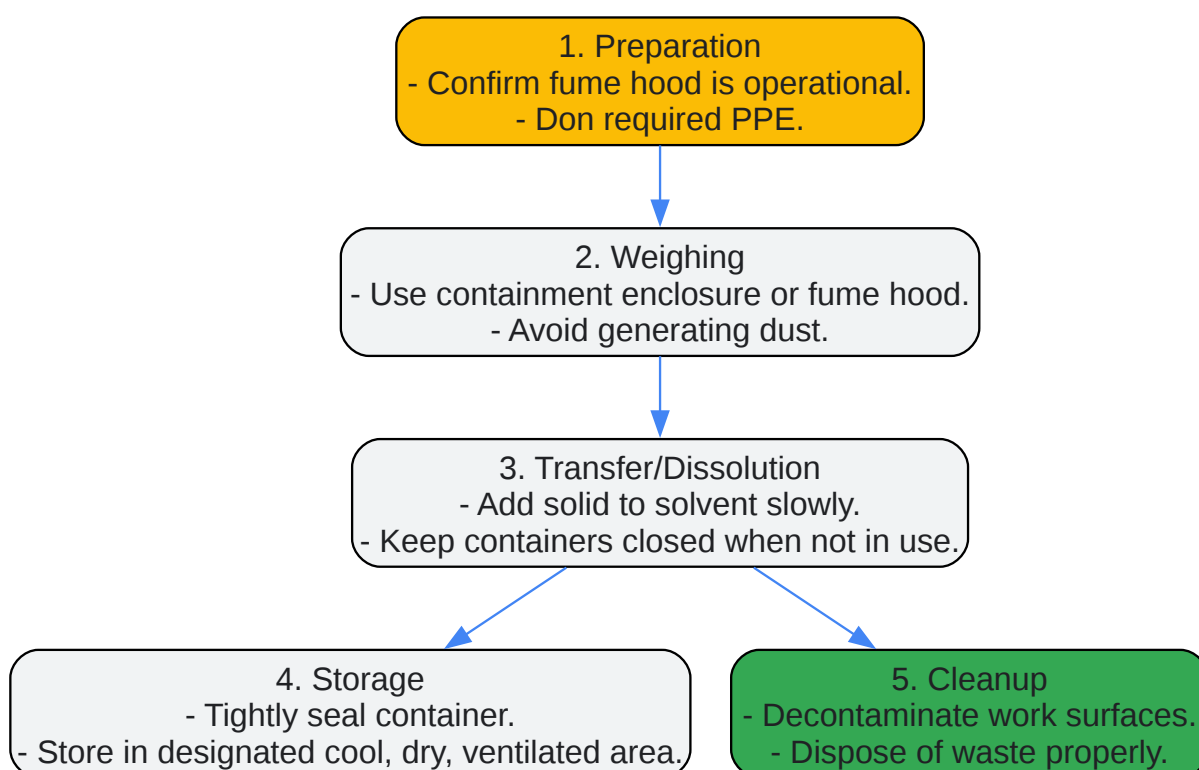
Table 2: Mandatory Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Source(s)
Eye/Face Protection	Tightly fitting safety goggles or a face shield conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US).	Protects against dust particles and splashes.[2][6][8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat. Fire/flammable resistant and impervious clothing may be required for larger quantities.	Prevents direct skin contact.[2][6][8]

| Respiratory Protection | Not typically required if engineering controls are effective. If dust is generated or irritation is experienced, a full-face respirator with an appropriate particle filter (NIOSH/MSHA approved) should be used. | Prevents inhalation of the fine powder, which is a primary exposure route.[2][6] |

Safe Handling and Storage Procedures

Adherence to a standardized workflow is essential for minimizing exposure and preventing accidents.



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Caption: Standard workflow for safely handling the solid compound.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure you are in a designated area with a functional chemical fume hood. Don all required PPE as specified in Table 2.

- Aliquotting: When weighing the solid, do so within the fume hood. Minimize the creation of dust by handling the material gently.[\[2\]](#)[\[6\]](#)
- Transfer: Keep containers tightly closed when not in use.[\[6\]](#)[\[8\]](#)
- Housekeeping: After handling, wipe down the work area with a suitable solvent and decontaminate all equipment. Wash hands thoroughly.

Storage Conditions:

- Store in a tightly sealed container to prevent moisture absorption.[\[2\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[2\]](#)[\[6\]](#)[\[8\]](#)
- Store away from incompatible materials, especially strong oxidizing agents.[\[6\]](#)[\[7\]](#)
- For long-term stability, storage under an inert atmosphere may be beneficial.[\[8\]](#)[\[9\]](#)

Accidental Release and First Aid Measures

Preparedness is key to managing emergencies effectively.

Spill Response Protocol: In the event of a spill, follow these steps immediately:

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated (if safe to do so).
- PPE: Wear appropriate PPE, including respiratory protection if dust is present.[\[2\]](#)
- Containment: Prevent the powder from spreading or becoming airborne. Avoid dry sweeping.
- Cleanup: Gently cover the spill with an inert absorbent material. Carefully sweep or scoop the material into a suitable, labeled container for hazardous waste disposal.[\[6\]](#)
- Decontamination: Clean the spill area thoroughly.
- Environmental Protection: Prevent the spilled material from entering drains or waterways.[\[2\]](#)

Caption: Decision workflow for responding to a laboratory spill.

First Aid Measures: The following first-aid measures are based on standard chemical safety protocols.[\[2\]](#)[\[8\]](#)

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[8\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[8\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[8\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[2\]](#)[\[8\]](#)

Disposal Considerations

Proper disposal is a critical regulatory and environmental responsibility.

Protocol for Waste Disposal:

- Classification: All waste containing **2-Amino-3-phenylpropanenitrile hydrochloride**, including contaminated materials and rinsates, must be treated as hazardous chemical waste.[\[10\]](#)
- Prohibition: Under no circumstances should this chemical or its containers be disposed of down the sink or in regular trash.[\[10\]](#)
- Collection:
 - Solid Waste: Collect in a clearly labeled, compatible, and sealable solid waste container.
 - Liquid Waste: Collect in a labeled, compatible, and sealable liquid waste container. Aqueous waste should be collected as hazardous waste and not neutralized for sink disposal without approval from Environmental Health & Safety (EHS).[\[10\]](#)

- Labeling: The waste container must be labeled with the words "Hazardous Waste," the full chemical name ("**2-Amino-3-phenylpropanenitrile hydrochloride**"), and any relevant hazard warnings.[10]
- Final Disposal: Arrange for waste pickup and disposal through your institution's EHS department or a licensed hazardous waste disposal facility.[8][10]

Analytical Methods for Quality Control

For researchers in drug development, verifying the purity and identity of starting materials is a self-validating step that ensures experimental integrity.

Recommended Analytical Technique: HPLC High-Performance Liquid Chromatography (HPLC) is the most suitable method for assessing the purity of this compound.[11]

Causality for Method Selection: **2-Amino-3-phenylpropanenitrile hydrochloride** lacks a strong chromophore that would allow for highly sensitive detection by UV-Vis spectrophotometry at common wavelengths like 254 nm. While the phenyl group provides some absorbance, it is often insufficient for quantifying low-level impurities. Therefore, derivatization is typically required.[11][12]

Workflow for HPLC Analysis:

- Pre-column Derivatization: The amino group of the compound is reacted with a derivatizing agent to attach a molecule with high UV absorbance or fluorescence. A common and reliable agent for this purpose is phenylisothiocyanate (PITC).[12][13] The PITC reacts with the primary amine to form a phenylthiocarbamyl (PTC) derivative, which is highly responsive at 254 nm.[13]
- Chromatographic Separation: The derivatized sample is injected into a reversed-phase HPLC system (e.g., using a C18 column). A gradient elution using a buffered mobile phase (e.g., acetate buffer) and an organic modifier (e.g., acetonitrile) is used to separate the PTC-amino acid derivative from any impurities.[12]
- Detection: The eluent is monitored with a UV detector at 254 nm.[13]

- Quantification: The purity of the compound is determined by comparing the peak area of the main component to the total area of all peaks in the chromatogram.

This analytical approach provides a robust and sensitive method to ensure the quality of the material before its use in critical research and development applications.

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